

Proper Disposal Procedures for TAN 420C

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Compound of Interest

Compound Name: TAN 420C

Cat. No.: B11928761

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This guide provides essential safety and logistical information for the proper disposal of **TAN 420C**, catering to researchers, scientists, and drug development professionals. The following procedures are based on available safety data and are intended to ensure the safe handling and disposal of this compound.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, ensure that all personnel are equipped with appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Gloves: Chemical impermeable gloves.
- Eye Protection: Safety glasses or goggles.
- Body Protection: Wear suitable protective clothing to avoid skin contact.

Handling:

- Work in a well-ventilated area to avoid inhalation of any dust or aerosols.^[1]
- Avoid contact with skin and eyes.^[1]
- Prevent the formation of dust and aerosols.^[1]
- Use non-sparking tools to prevent ignition sources.^[1]

- Take measures to prevent fire caused by electrostatic discharge.^[1]

In case of accidental exposure, follow these first-aid measures:

- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor.^[1]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.^[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately. Never give anything by mouth to an unconscious person.^[1]
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.^[1]

Quantitative Data

The Safety Data Sheet for TAN-420C (CAS 91700-91-3) does not provide specific quantitative data on toxicity, flammability, or other physical and chemical properties. The hazard classification under the Globally Harmonized System (GHS) is also listed as "no data available".^[1]

Property	Value
CAS Number	91700-91-3
GHS Hazard Classification	No data available
Boiling Point	733.7±60.0 °C (760 mmHg)
Solubility	No data available
pH	No data available
Decomposition Temperature	No data available

Disposal Procedures

The primary recommended method for the disposal of **TAN 420C** is through a licensed chemical destruction facility.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste **TAN 420C** in a suitable, closed, and properly labeled container.
 - Ensure the container is compatible with the chemical to prevent any reaction or degradation.
- Storage:
 - Store the waste container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Store away from foodstuffs, feed, or any incompatible materials.[\[1\]](#)
 - Do not contaminate water sources with the chemical.[\[1\]](#)
- Arrange for Disposal:
 - Contact a licensed chemical waste disposal company to arrange for pickup and disposal.
 - The material can be disposed of by controlled incineration with flue gas scrubbing.[\[1\]](#)
 - Do not discharge **TAN 420C** into sewer systems.[\[1\]](#)
- Container Disposal:
 - Empty containers can be triple-rinsed (or the equivalent).[\[1\]](#)
 - After rinsing, the containers can be offered for recycling or reconditioning.[\[1\]](#)
 - Alternatively, puncture the container to render it unusable for other purposes and dispose of it in a sanitary landfill.[\[1\]](#)
 - For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[\[1\]](#)

Spill and Leak Management

In the event of a spill or leak:

- Ensure Safety:
 - Evacuate personnel to safe areas.[1]
 - Keep people away from and upwind of the spill/leak.[1]
 - Remove all sources of ignition.[1]
 - Use spark-proof tools and explosion-proof equipment.[1]
- Containment:
 - Prevent further spillage or leakage if it is safe to do so.[1]
 - Do not let the chemical enter drains, as discharge into the environment must be avoided.
[1]
- Cleanup and Disposal:
 - Collect the spilled material and arrange for disposal in suitable, closed containers.[1]
 - Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

Caption: Logical workflow for the proper disposal of **TAN 420C**.

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References

- 1. targetmol.com [targetmol.com]

- To cite this document: BenchChem. [Proper Disposal Procedures for TAN 420C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928761#tan-420c-proper-disposal-procedures]

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